

# Potassium hexachloroplatinate chemical formula and structure

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An In-Depth Technical Guide to Potassium Hexachloroplatinate: Formula, Structure, and Applications

## Abstract

Potassium hexachloroplatinate(IV), with the chemical formula  $K_2PtCl_6$ , is a pivotal inorganic compound in the field of platinum chemistry.[1][2][3] This guide provides a comprehensive technical overview of its chemical formula, molecular and crystal structure, physicochemical properties, synthesis, and key reactions. It further delves into its significant applications, which range from its role as a precursor in the synthesis of platinum-based catalysts and advanced materials to its historical use in analytical chemistry.[2][3][4][5] This document is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of this foundational platinum salt.

## Introduction

Potassium hexachloroplatinate is a bright yellow to orange crystalline solid that serves as a common and stable source of the hexachloroplatinate(IV) anion,  $[PtCl_6]^{2-}$ . [1][4][5] Historically, its low solubility in water was exploited for the gravimetric analysis of potassium ions.[1] In modern chemistry, its significance has shifted. It is now primarily valued as a critical starting material for creating a wide array of platinum compounds, including therapeutic agents, and for fabricating heterogeneous catalysts essential for numerous industrial processes.[3][4][6] Its stability and well-defined stoichiometry make it an ideal and reliable platinum precursor for applications in catalysis, electrochemistry, nanotechnology, and materials science.[2][7]

## Chemical Formula and Nomenclature

The chemical identity of potassium hexachloroplatinate is well-established, defined by its formula and systematic naming conventions.

- Chemical Formula:  $\text{K}_2\text{PtCl}_6$ [\[1\]](#)[\[2\]](#)[\[8\]](#)
- IUPAC Name: Potassium hexachloroplatinate(IV)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Synonyms: Potassium chloroplatinate(IV), Platinic potassium chloride, Dipotassium hexachloroplatinate.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- CAS Number: 16921-30-5[\[1\]](#)[\[3\]](#)

The IUPAC name clarifies the oxidation state of the central platinum atom as +4. The name follows the standard convention for coordination compounds: the cation ("Potassium") is named first, followed by the anionic complex. Within the complex, the ligands ("hexachloro") are named before the metal center, which takes an "-ate" suffix ("platinate") to indicate the overall negative charge of the complex ion.[\[11\]](#)[\[13\]](#)

## Physicochemical Properties

The physical and chemical properties of  $\text{K}_2\text{PtCl}_6$  are critical for its handling, storage, and application in various experimental setups.

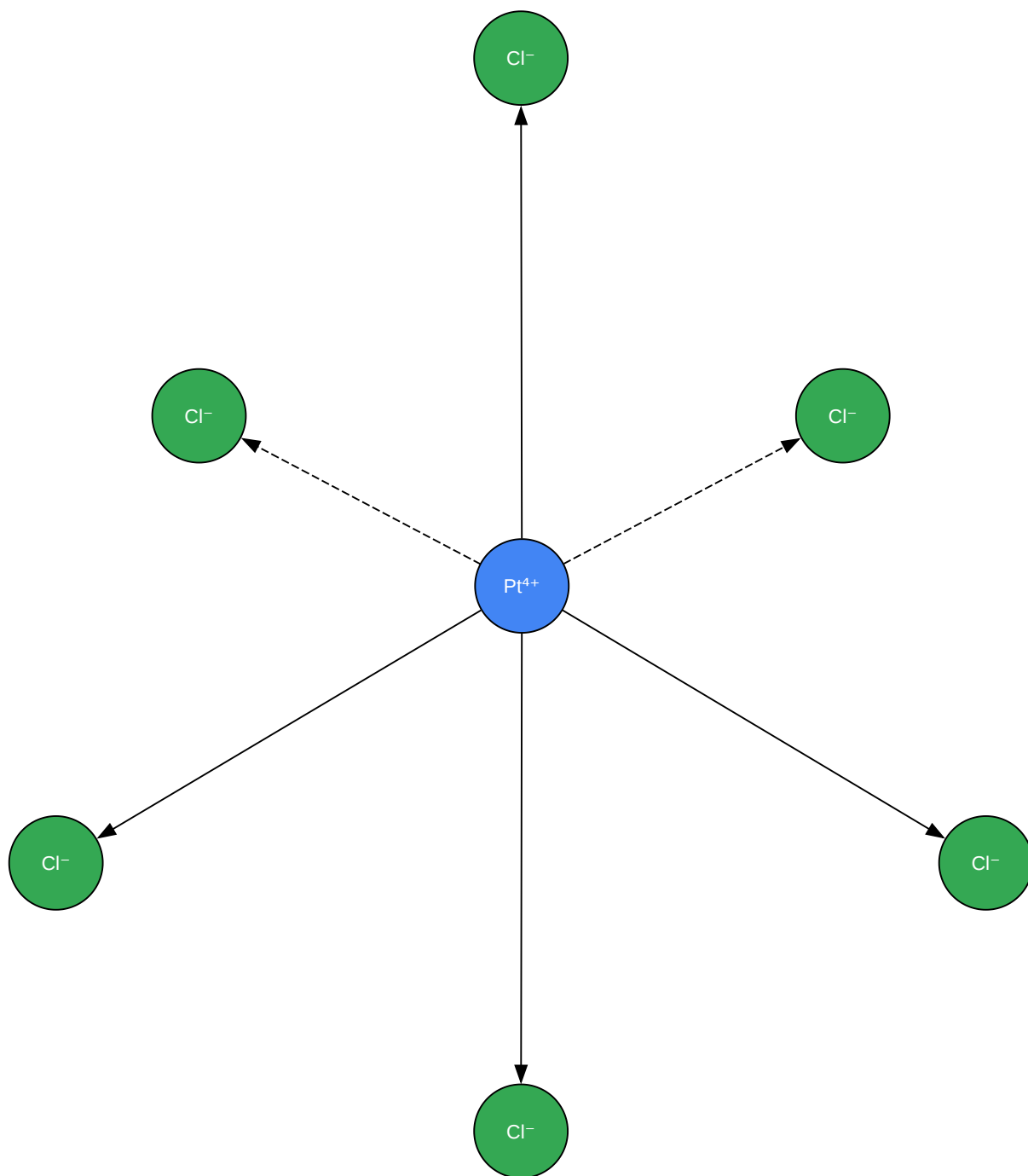
Property	Value	Source(s)
Molar Mass	485.99 g/mol	[1][2]
Appearance	Yellow to orange-yellow crystalline solid/powder	[1][4][5]
Density	3.344 - 3.499 g/cm <sup>3</sup>	[1][5]
Melting Point	250 °C (482 °F; 523 K) with decomposition	[1][5][14]
Solubility in Water	0.89 g/100 mL at 25 °C	[1]
Solubility Product (K <sub>sp</sub> )	$7.48 \times 10^{-6}$	[1]
Crystal Structure	Cubic (anti-fluorite type)	[15][16][17]

## Molecular and Crystal Structure

The structure of potassium hexachloroplatinate can be understood at two levels: the geometry of the individual complex anion and the arrangement of these ions in the solid-state crystal lattice.

### Molecular Geometry: The Hexachloroplatinate(IV) Anion

The core of the compound is the hexachloroplatinate(IV) dianion, [PtCl<sub>6</sub>]<sup>2-</sup>. [1][18] In this complex, a central platinum(IV) ion is coordinated to six chloride ligands. The ligands are arranged in an octahedral geometry, a highly symmetrical and stable configuration for six-coordinate transition metal complexes. [1] All Pt-Cl bond lengths are equivalent, measured at approximately 2.33 Å. [15]

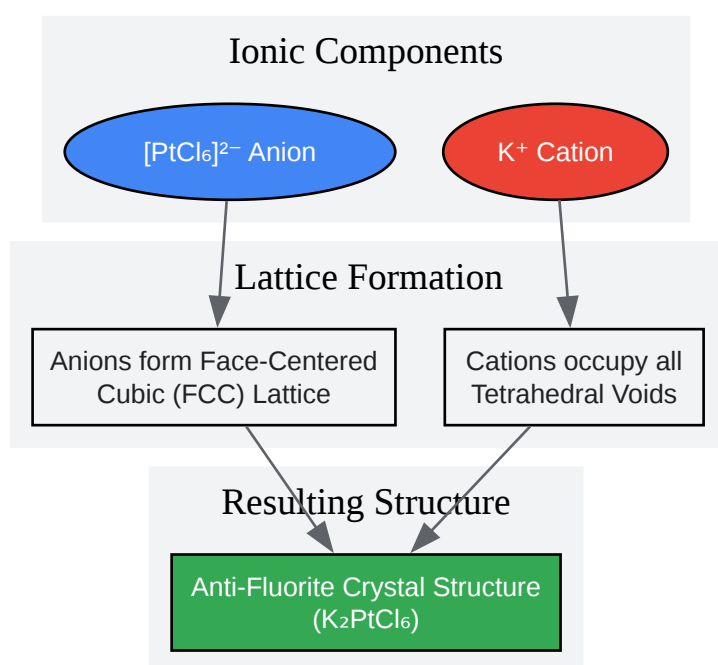


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Caption: Octahedral geometry of the  $[\text{PtCl}_6]^{2-}$  anion.

## Crystal Structure

Potassium hexachloroplatinate crystallizes in a cubic system with the Fm-3m space group, adopting an anti-fluorite crystal structure.[15][16] This structure can be visualized as an inverse of the calcium fluoride ( $\text{CaF}_2$ ) structure. The large  $[\text{PtCl}_6]^{2-}$  anions occupy the positions of the  $\text{Ca}^{2+}$  cations in a face-centered cubic (FCC) arrangement, while the smaller  $\text{K}^+$  cations occupy all the tetrahedral voids, analogous to the  $\text{F}^-$  ions in the fluorite lattice.[16][17] In this arrangement, each  $[\text{PtCl}_6]^{2-}$  ion is surrounded by 8  $\text{K}^+$  ions, and each  $\text{K}^+$  ion is coordinated to 4  $[\text{PtCl}_6]^{2-}$  ions.



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Caption: Logical workflow of the  $\text{K}_2\text{PtCl}_6$  crystal structure formation.

## Synthesis and Key Reactions

### Experimental Protocol: Synthesis

A common and reliable method for synthesizing potassium hexachloroplatinate involves the reaction of hexachloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) with a potassium salt, typically potassium chloride ( $\text{KCl}$ ). [5][19] The low solubility of  $\text{K}_2\text{PtCl}_6$  drives the reaction to completion via precipitation.

Objective: To synthesize solid potassium hexachloroplatinate(IV) from an aqueous solution of hexachloroplatinic acid.

Materials:

- Hexachloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) solution
- Potassium chloride (KCl), saturated aqueous solution
- Deionized water
- Ethanol

Procedure:

- Reaction Setup: In a beaker, dissolve a known quantity of hexachloroplatinic acid in a minimal amount of warm deionized water.
- Precipitation: While stirring, slowly add a saturated solution of potassium chloride. An excess of KCl is used to ensure complete precipitation and minimize product loss due to solubility. [19] The formation of a yellow precipitate ( $\text{K}_2\text{PtCl}_6$ ) will be observed almost immediately.
- Digestion: Gently heat the mixture to approximately 60-80°C and stir for a short period. This process, known as digestion, encourages the growth of larger crystals, which are easier to filter and wash. [19][20]
- Isolation: Allow the mixture to cool to room temperature and then further cool in an ice bath to maximize precipitation. [20] Collect the solid product by vacuum filtration.
- Washing: Wash the collected precipitate with small portions of cold deionized water to remove any unreacted KCl, followed by a wash with ethanol to facilitate drying.
- Drying: Dry the final product in a desiccator or a low-temperature oven to yield pure, crystalline potassium hexachloroplatinate(IV). [20]

## Key Reactions

Potassium hexachloroplatinate is a versatile starting material for other platinum complexes, primarily through ligand substitution or reduction reactions.

- **Reduction to Potassium Tetrachloroplatinate(II):** One of the most important reactions is its reduction from Pt(IV) to Pt(II). This is commonly achieved using a reducing agent like hydrazine dihydrochloride ( $\text{N}_2\text{H}_4 \cdot 2\text{HCl}$ ).<sup>[1][21]</sup> The reaction produces potassium tetrachloroplatinate(II) ( $\text{K}_2\text{PtCl}_4$ ), another crucial precursor in platinum chemistry, particularly for the synthesis of cisplatin.
  - $2 \text{K}_2\text{PtCl}_6 + \text{N}_2\text{H}_6\text{Cl}_2 \rightarrow 2 \text{K}_2\text{PtCl}_4 + \text{N}_2 + 6 \text{HCl}$ <sup>[21]</sup>
  - **Causality:** Using a controlled amount of the reducing agent is critical. An excess can lead to the over-reduction of platinum to its metallic state, while an insufficient amount will leave unreacted  $\text{K}_2\text{PtCl}_6$ .<sup>[21]</sup>
- **Salt Metathesis:**  $\text{K}_2\text{PtCl}_6$  can undergo salt metathesis reactions with quaternary ammonium salts to produce more lipophilic hexachloroplatinate salts, such as  $(\text{NBu}_4)_2\text{PtCl}_6$ , which are soluble in organic solvents and can be used as catalysts.<sup>[1]</sup>

## Applications in Research and Industry

The utility of  $\text{K}_2\text{PtCl}_6$  is broad, stemming from its role as a stable platinum source.

- **Catalysis:** It is a primary precursor for preparing platinum-based heterogeneous catalysts.<sup>[3][4]</sup> These catalysts are vital in organic synthesis for reactions like hydrogenation, oxidation, and cross-coupling.<sup>[4][6]</sup> It is also used to prepare catalysts for fuel cells, which are essential for efficient energy conversion.<sup>[2][6]</sup>
- **Precursor for Platinum Nanoparticles:**  $\text{K}_2\text{PtCl}_6$  is a widely used starting material for the synthesis of platinum nanoparticles.<sup>[2][7][19]</sup> By reducing  $\text{K}_2\text{PtCl}_6$  under controlled conditions, researchers can produce nanoparticles with specific sizes and shapes for applications in catalysis, electronics, and biomedicine.<sup>[2][7]</sup>
- **Electrochemistry and Materials Science:** The compound is employed in the development of electrochemical sensors and advanced materials like conductive polymers.<sup>[2][7]</sup> It is also used in electroplating to create durable, corrosion-resistant platinum coatings.<sup>[4][6]</sup>

- Analytical Chemistry: While largely replaced by modern instrumental techniques, its precipitation was a classic gravimetric method for the quantitative determination of potassium.[1][5]

## Safety and Handling

Potassium hexachloroplatinate is a hazardous substance and must be handled with appropriate precautions.

- Hazards:
  - Toxicity: It is toxic if swallowed.[1][22]
  - Corrosivity: It can cause serious eye damage.[1][7][23]
  - Sensitization: It is a known sensitizer. Dust containing the compound can be highly allergenic, causing allergic skin reactions (contact dermatitis) and, more severely, respiratory sensitization leading to asthma-like symptoms upon inhalation.[1][7][14]
- Recommended Handling:
  - Work in a well-ventilated area or a fume hood to avoid inhaling dust.[24]
  - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[24][25][26]
  - Avoid creating dust during handling.
  - Store in a tightly sealed container in a cool, dry place away from incompatible materials like strong acids and oxidizing agents.[5][14]

## Conclusion

Potassium hexachloroplatinate(IV),  $K_2PtCl_6$ , is more than just a simple inorganic salt; it is a cornerstone of modern platinum chemistry. Its well-defined octahedral  $[PtCl_6]^{2-}$  anion and stable crystalline structure make it an indispensable precursor for a vast range of applications. From the synthesis of life-saving drugs and industrial catalysts to the fabrication of next-generation nanomaterials and fuel cells,  $K_2PtCl_6$  provides a reliable and versatile entry point



into the rich chemistry of platinum. A thorough understanding of its properties, structure, and reactivity is fundamental for any scientist working in these advanced fields.

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